

# An In-depth Technical Guide to Eicosanal (CAS 2400-66-0)

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## Compound of Interest

Compound Name:	Icosanal
CAS No.:	12001-36-4
Cat. No.:	B081909

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## Introduction

**Eicosanal** (CAS 2400-66-0), also known as **icosanal** or arachidic aldehyde, is a 20-carbon saturated fatty aldehyde. As a long-chain aliphatic aldehyde, it serves as a precursor in the synthesis of various organic compounds and has been identified in several natural sources, including plant essential oils.[1] Its potential biological activities, including antimicrobial and insecticidal properties, have garnered interest within the scientific community. This technical guide provides a comprehensive overview of the chemical and physical properties, synthesis, analytical methods, and known biological significance of **Eicosanal**, with a focus on presenting data and protocols relevant to research and development.

## Chemical and Physical Properties

**Eicosanal** is a waxy solid at room temperature with a characteristic fatty odor.[2] It is insoluble in water but soluble in organic solvents.[2] A summary of its key chemical and physical properties is presented below.

Property	Value	Reference(s)
Chemical Formula	C <sub>20</sub> H <sub>40</sub> O	[2][3]
Molecular Weight	296.53 g/mol	[2][3]
CAS Number	2400-66-0	[2][3]
Appearance	White to light yellow powder or crystals	
Melting Point	49.0 to 53.0 °C	
Boiling Point	342.5 ± 5.0 °C at 760 mmHg	[4]
Density	0.8 ± 0.1 g/cm <sup>3</sup>	[4]
Solubility	Insoluble in water; Soluble in organic solvents	[2]
InChI Key	FWBUWJHWAKTPHI-UHFFFAOYSA-N	[2][3]
SMILES	CCCCCCCCCCCCCCCCCCCC C=O	[4]

Table 1: Chemical and Physical Properties of **Eicosanal**

## Synthesis

The synthesis of **Eicosanal** typically involves the oxidation of the corresponding primary alcohol, 1-eicosanol. While various oxidizing agents can be employed for this transformation, a common and effective method is Swern oxidation or the use of pyridinium chlorochromate (PCC).

## Experimental Protocol: Oxidation of 1-Eicosanol to Eicosanal

This protocol describes a general procedure for the oxidation of 1-eicosanol to **Eicosanal** using pyridinium chlorochromate (PCC).

## Materials:

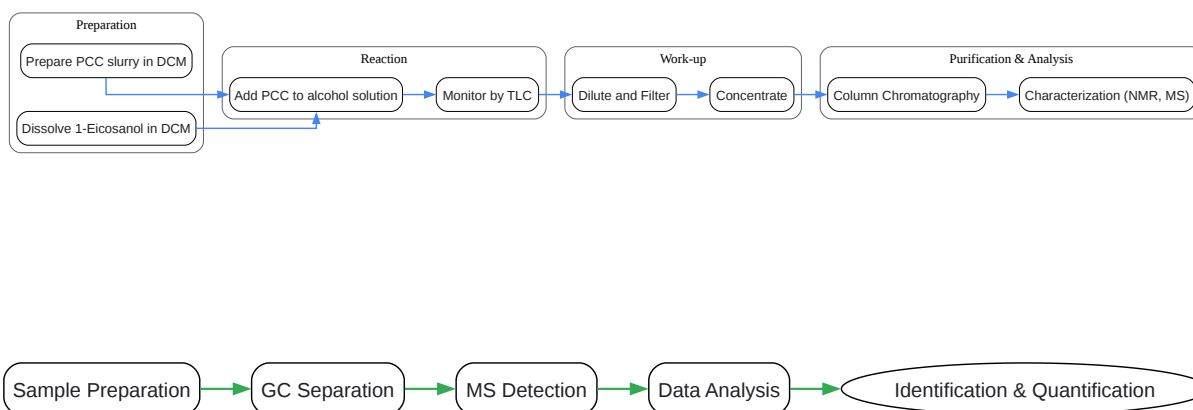
- 1-Eicosanol (CAS 629-96-9)
- Pyridinium chlorochromate (PCC)
- Dichloromethane (DCM), anhydrous
- Silica gel
- Celatom® or Celite®
- Hexane
- Ethyl acetate
- Round-bottom flask
- Magnetic stirrer and stir bar
- Separatory funnel
- Rotary evaporator
- Glass column for chromatography

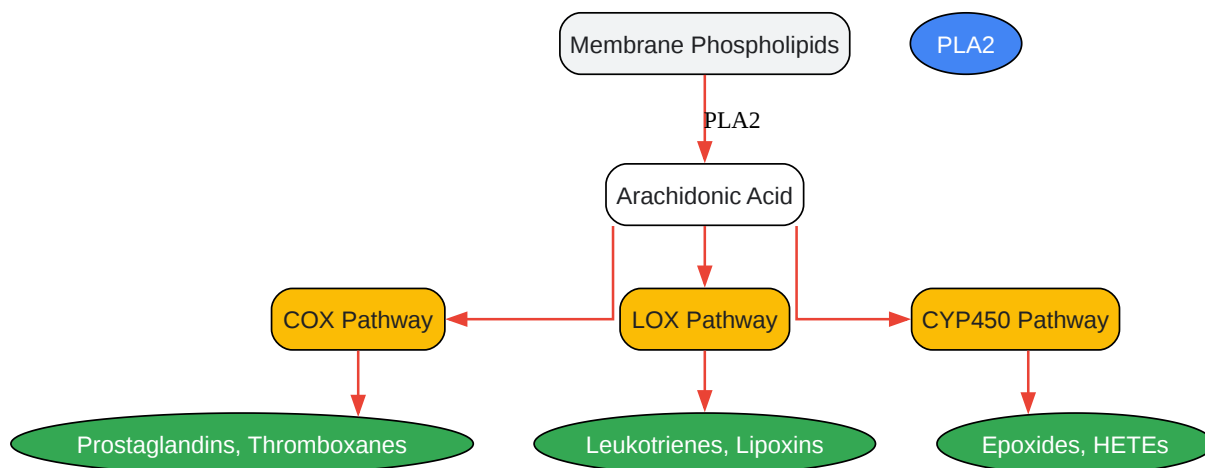
## Procedure:

- In a clean, dry round-bottom flask, dissolve 1-eicosanol in anhydrous dichloromethane (DCM) under an inert atmosphere (e.g., nitrogen or argon).
- In a separate flask, prepare a slurry of pyridinium chlorochromate (PCC) in anhydrous DCM. For every 1 equivalent of the alcohol, use approximately 1.5 equivalents of PCC.
- Slowly add the PCC slurry to the solution of 1-eicosanol at room temperature with vigorous stirring.
- Monitor the reaction progress by thin-layer chromatography (TLC). The reaction is typically complete within 2-4 hours.

- Upon completion, dilute the reaction mixture with diethyl ether and filter it through a pad of silica gel and Celatom® to remove the chromium salts.
- Wash the filter cake thoroughly with diethyl ether.
- Combine the organic filtrates and concentrate them under reduced pressure using a rotary evaporator.
- Purify the resulting crude product by column chromatography on silica gel, using a hexane-ethyl acetate gradient as the eluent, to afford pure **Eicosanal**.
- Characterize the final product by spectroscopic methods (NMR, IR, and MS).

#### Workflow for the Synthesis of **Eicosanal**:





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## References

- 1. [assets.thermofisher.com](https://assets.thermofisher.com) [[assets.thermofisher.com](https://assets.thermofisher.com)]
- 2. CAS 2400-66-0: Eicosanal | [CymitQuimica](https://www.cymitquimica.com) [[cymitquimica.com](https://www.cymitquimica.com)]
- 3. Eicosanal | C<sub>20</sub>H<sub>40</sub>O | CID 75458 - PubChem [[pubchem.ncbi.nlm.nih.gov](https://pubchem.ncbi.nlm.nih.gov)]
- 4. [bocsci.com](https://www.bocsci.com) [[bocsci.com](https://www.bocsci.com)]
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